

Pristanic Acid-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Pristanic acid-d3*

Cat. No.: *B15622503*

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Introduction

Pristanic acid-d3 is the deuterium-labeled form of pristanic acid, a branched-chain fatty acid found in human plasma. Pristanic acid itself is derived from the metabolism of phytanic acid, which is obtained from dietary sources such as dairy products, meat, and fish.^[1] In clinical and research settings, **Pristanic acid-d3** serves as a crucial internal standard for the accurate quantification of endogenous pristanic acid levels by mass spectrometry-based methods.^[2] The measurement of pristanic acid is vital for the diagnosis and monitoring of several inherited metabolic disorders, primarily peroxisomal biogenesis disorders where its accumulation is a key biomarker.^{[3][4]} This document provides a comprehensive overview of the chemical properties, metabolic significance, and analytical methodologies related to **Pristanic acid-d3**.

Core Chemical and Physical Properties

Pristanic acid-d3 is specifically designed for use in stable isotope dilution analysis, providing a reliable reference for the precise measurement of its unlabeled counterpart. Its physical and chemical characteristics are summarized below.

Property	Value	Source(s)
IUPAC Name	2,6,10,14-tetramethylpentadecanoic acid-d3	
Synonyms	6,10,14-trimethyl-2-(methyl-d3)-pentadecanoic acid	
CAS Number	1383920-14-6	[2][5][6]
Molecular Formula	C ₁₉ H ₃₅ D ₃ O ₂	[5]
Molecular Weight	301.52 g/mol	[5]
Unlabeled MW	298.50 g/mol	[7][8][9]
Purity	>98%	[5]
Physical State	Supplied neat or in a solution (e.g., ethanol)	[5][10]
Storage	Room temperature	[2][5]
Solubility	Soluble in chloroform and methanol	[10]
Intended Use	Internal standard for GC- or LC-MS quantification of pristanic acid	[2]

Metabolic Pathway and Biological Significance

Pristanic acid is a product of fatty acid metabolism that occurs within the peroxisomes.[11] It is formed through the alpha-oxidation of phytanic acid, a process necessary to bypass the methyl group that prevents direct beta-oxidation.[11] Once formed, pristanic acid is activated to pristanoyl-CoA and subsequently undergoes peroxisomal beta-oxidation.[1][7] In certain genetic disorders, such as Zellweger syndrome or bifunctional protein deficiency, defects in peroxisomal function lead to the accumulation of both phytanic and pristanic acids in plasma and tissues.[1][7] Pristanic acid also functions as a natural ligand for the peroxisome proliferator-activated receptor alpha (PPARα), a key regulator of lipid metabolism.[7]



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Metabolic pathway from dietary phytanic acid to pristanic acid and its subsequent degradation.

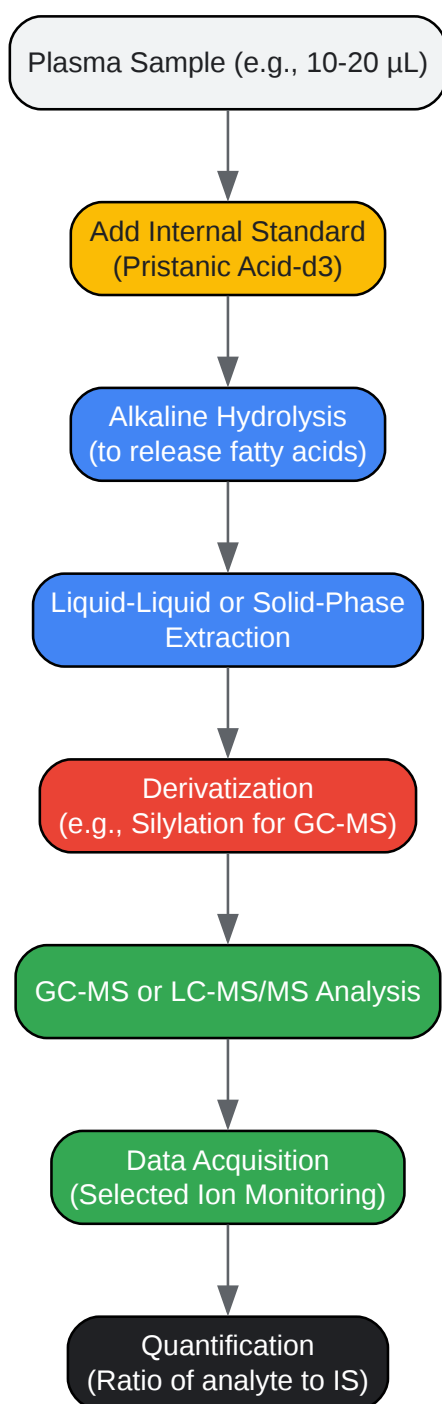
Experimental Protocols: Quantification in Plasma

The use of **Pristanic acid-d3** as an internal standard is central to the reliable quantification of pristanic acid in biological matrices. Stable isotope dilution mass spectrometry is the gold standard method for this purpose.^{[3][4][12]}

General Workflow

The analytical process involves sample preparation, derivatization to improve chromatographic performance and ionization efficiency, and subsequent analysis by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

^{[12][13]}



Typical Bioanalytical Workflow for Pristanic Acid Quantification

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Workflow for quantifying pristanic acid using a deuterated internal standard.

Detailed Methodology: Stable Isotope Dilution GC-MS

This protocol is a representative example for the analysis of pristanic acid in plasma.

- Sample Preparation:
 - To a 20 μ L plasma sample, add a known amount of **Pristanic acid-d3** solution (internal standard).[\[13\]](#)
 - Perform alkaline hydrolysis to release fatty acids from lipids.
 - Acidify the sample and extract the fatty acids using a suitable organic solvent (e.g., hexane) via liquid-liquid extraction.[\[12\]](#)
 - Evaporate the organic solvent to dryness under a stream of nitrogen.
- Derivatization:
 - The dried extract is derivatized to create a more volatile and thermally stable compound suitable for GC analysis.[\[12\]](#)[\[13\]](#)
 - A common method is silylation, where a reagent like N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) is added and the mixture is heated (e.g., at 60°C for 30 minutes) to form trimethylsilyl (TMS) esters of the fatty acids.[\[12\]](#)
- GC-MS Analysis:
 - Gas Chromatograph: Inject the derivatized sample onto a GC equipped with a suitable capillary column (e.g., a non-polar or medium-polarity column).
 - Oven Program: Use a temperature gradient to separate the fatty acids.
 - Mass Spectrometer: Operate the MS in electron impact (EI) ionization mode.[\[3\]](#)
 - Data Acquisition: Use Selected Ion Monitoring (SIM) to monitor specific ions for the derivatized pristanic acid and **Pristanic acid-d3**, increasing sensitivity and selectivity.[\[12\]](#)
- Quantification:

- A calibration curve is generated using standards with known concentrations of pristanic acid and a fixed concentration of **Pristanic acid-d3**.
- The concentration of pristanic acid in the unknown sample is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to the calibration curve.[12] This ratio-based method corrects for variations in sample extraction and instrument response.

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